

# DIETHYL IODOMETHYLPHOSPHONATE physical properties

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## Compound of Interest

Compound Name: DIETHYL  
IODOMETHYLPHOSPHONATE

Cat. No.: B080390

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## An In-depth Technical Guide to the Physical Properties of Diethyl Iodomethylphosphonate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of reagents is paramount for their effective and safe application in synthesis and formulation. **Diethyl iodomethylphosphonate** (CAS No. 10419-77-9) is a valuable organophosphorus compound utilized in various chemical syntheses. This guide provides a detailed overview of its core physical properties, methodologies for their determination, and a relevant synthetic workflow.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **diethyl iodomethylphosphonate** are summarized in the table below, providing a consolidated reference for laboratory use.

Property	Value	Source(s)
CAS Number	10419-77-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C5H12IO3P	<a href="#">[1]</a>
Molecular Weight	278.03 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Clear, colorless to dark yellow liquid	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	119-120 °C at 5 Torr; 112-114 °C at 1 mmHg	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	1.6606 g/cm <sup>3</sup> at 19 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Refractive Index	1.497-1.499; 1.4995	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Water Solubility	Immiscible	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[3]</a>
Melting Point	No data available	<a href="#">[7]</a>

## Spectroscopic and Other Properties

Further characterization of **diethyl iodomethylphosphonate** can be achieved through various analytical techniques.

Property	Value	Source(s)
InChI Key	PNFHTBDRPOJJTQ-UHFFFAOYSA-N	<a href="#">[3]</a>
SMILES	CCOP(=O)(Cl)OCC	<a href="#">[3]</a>
Vapor Density	9.58	<a href="#">[7]</a>
Sensitivity	Light sensitive	<a href="#">[3]</a> <a href="#">[6]</a>

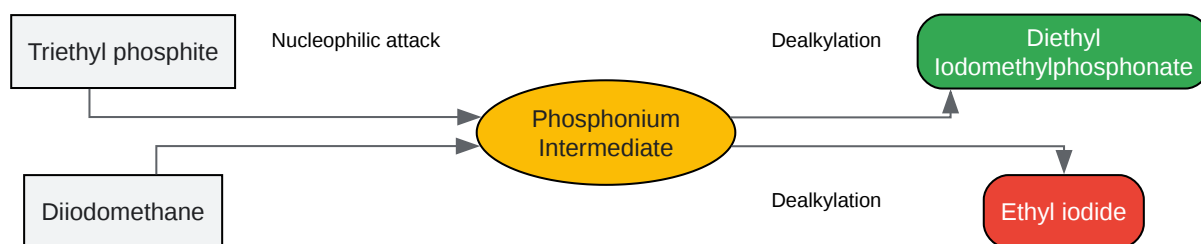
## Methodologies for Property Determination

While specific experimental protocols for the determination of the physical properties of **diethyl iodomethylphosphonate** are not detailed in the available literature, standard methodologies for these measurements are well-established in organic chemistry.

- **Boiling Point Determination:** The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **diethyl iodomethylphosphonate**, which have a high boiling point at atmospheric pressure, distillation under reduced pressure (vacuum distillation) is employed to prevent decomposition. The temperature and pressure are recorded simultaneously.
- **Density Measurement:** The density of a liquid can be determined using a pycnometer, a flask with a precisely known volume. The pycnometer is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the known volume. The temperature is controlled and recorded as density is temperature-dependent.
- **Refractive Index Measurement:** The refractive index, a measure of how much light bends when passing through the substance, is typically measured using a refractometer (e.g., an Abbé refractometer). A small sample of the liquid is placed on the prism, and the instrument provides a direct reading of the refractive index at a specific temperature and wavelength of light (usually the sodium D-line, 589 nm).
- **Solubility Assessment:** The solubility of **diethyl iodomethylphosphonate** in water is determined by mixing a known amount of the compound with a known amount of water. The mixture is agitated, and then the phases are allowed to separate. Immiscibility is observed when two distinct liquid layers are formed.<sup>[1][3][4][6]</sup>

## Chemical Synthesis Workflow

**Diethyl iodomethylphosphonate** is commonly synthesized via the Michaelis-Arbuzov reaction. This reaction involves the treatment of a trialkyl phosphite with an alkyl halide. In the case of **diethyl iodomethylphosphonate**, triethyl phosphite is reacted with diiodomethane. The lone pair of electrons on the phosphorus atom attacks one of the iodine-bearing carbon atoms, leading to the displacement of an iodide ion and the formation of a phosphonium intermediate. This intermediate then undergoes dealkylation by the displaced iodide ion to yield the final phosphonate product.



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Caption: Synthesis of **Diethyl iodomethylphosphonate** via the Arbuzov Reaction.

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- To cite this document: BenchChem. [DIETHYL IODOMETHYLPHOSPHONATE physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080390#diethyl-iodomethylphosphonate-physical-properties]

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